

Proper Disposal of Carvyl Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Carvyl acetate

Cat. No.: B1596030

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For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Carvyl acetate**, ensuring the safety of laboratory personnel and the protection of our environment.

Carvyl acetate is a combustible liquid that is also a skin and eye irritant and a potential skin sensitizer.^[1] Furthermore, it is recognized as being toxic to aquatic life with long-lasting effects, making its proper disposal a critical responsibility.^[1] Adherence to local, regional, and national regulations is mandatory for the disposal of this chemical.^[1]

Immediate Safety and Spill Response

In the event of a small spill, laboratory personnel should use an absorbent material such as sand, earth, or specialized absorbent paper to contain the liquid.^[2] All contaminated materials, including personal protective equipment (PPE), should be sealed in a vapor-tight plastic bag for subsequent disposal.^[2] Following the initial cleanup, the affected surfaces should be thoroughly decontaminated by washing with alcohol, followed by a strong soap and water solution.^[2]

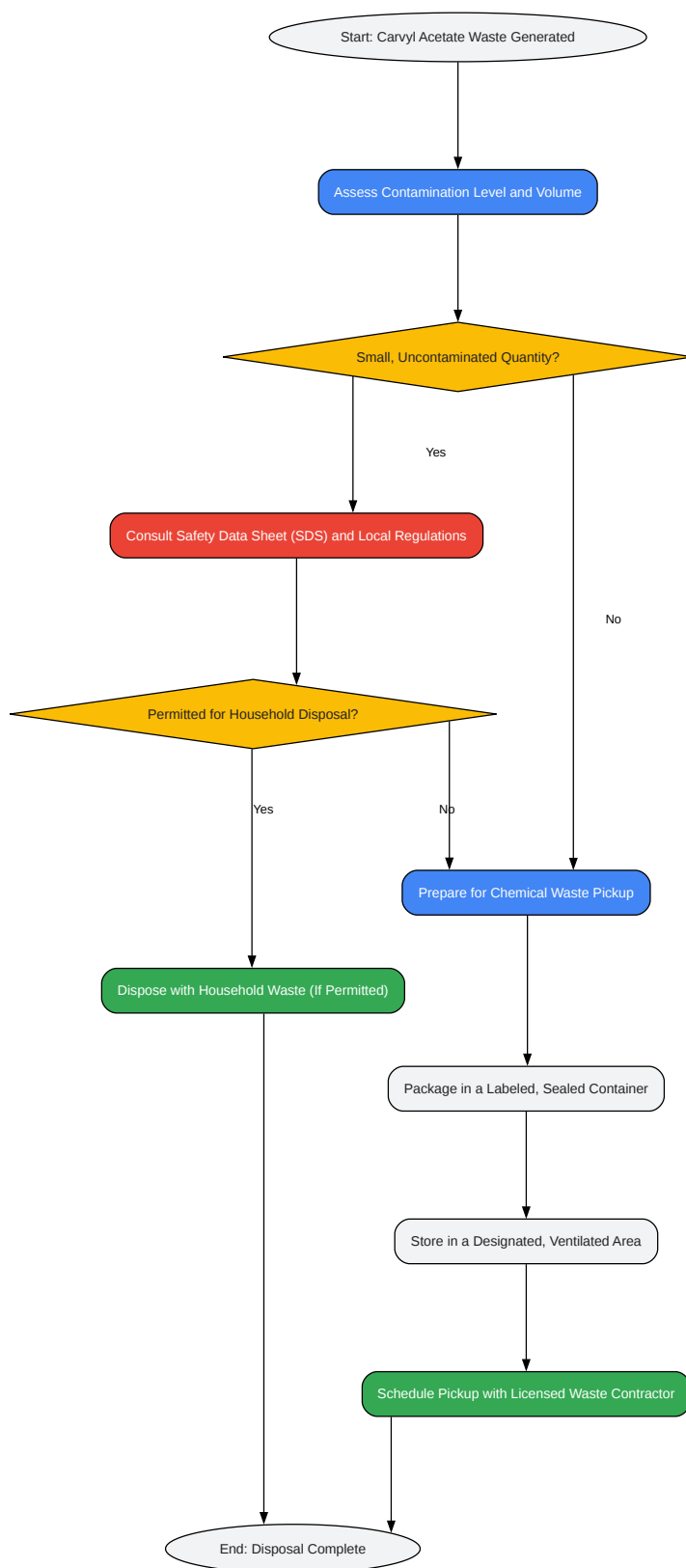
Quantitative Data

A summary of the key quantitative data for **Carvyl acetate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O ₂
Molecular Weight	194.27 g/mol [3][4]
Boiling Point	77-79 °C @ 0.1 mmHg[5]
Flash Point	97.78 °C (208 °F)[1][6]
Density	0.972 g/mL at 20 °C[5]
Solubility	Very slightly soluble in water; soluble in alcohol and oils[4][5]

Disposal Workflow

The proper disposal of **Carvyl acetate** is a process that requires careful consideration of the material's state and the prevailing regulations. The following workflow provides a logical, step-by-step guide to ensure that all safety and environmental considerations are met.



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A logical workflow for the proper disposal of **Carvyl acetate**.

Detailed Disposal Protocol

While some safety data sheets suggest that smaller quantities of **Carvyl acetate** may be disposed of with household waste, this is highly dependent on local regulations and should be verified with your institution's environmental health and safety (EHS) office.[7][8] For larger quantities or in cases where household disposal is not permitted, the following protocol should be followed:

- **Consult Regulations:** Always begin by consulting your institution's EHS guidelines and local, regional, and national regulations for chemical waste disposal.
- **Proper Containment:** Ensure the **Carvyl acetate** waste is stored in a compatible, well-sealed, and clearly labeled container. The label should include the chemical name, concentration, and any associated hazards.
- **Segregation:** Store the container in a designated chemical waste storage area, segregated from incompatible materials. Esters like **Carvyl acetate** can react with acids to liberate heat, and strong oxidizing acids may cause a vigorous, exothermic reaction.[2][5] They can also generate flammable hydrogen when mixed with alkali metals and hydrides.[2][5]
- **Arrange for Professional Disposal:** Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal, which will likely involve incineration or another approved method in accordance with environmental regulations. Do not release **Carvyl acetate** into the environment.[1]

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